

N-(2-Hydroxyethyl)-2-picolyamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethanol, 2-[(2-pyridinylmethyl)amino]-

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Introduction:

N-(2-Hydroxyethyl)-2-picolyamine, also known as 2-((pyridin-2-ylmethyl)amino)ethan-1-ol, is a heterocyclic amine with potential applications in medicinal chemistry and materials science. Its structure, featuring a pyridine ring and a flexible amino-alcohol side chain, allows for versatile coordination with metal ions and participation in various chemical reactions. This technical guide provides a detailed overview of the known chemical and physical properties of N-(2-Hydroxyethyl)-2-picolyamine, along with available information on its synthesis and potential biological relevance.

Core Chemical Properties

N-(2-Hydroxyethyl)-2-picolyamine is a liquid at room temperature.[1] The fundamental physicochemical properties of this compound are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ N ₂ O	[2][3][4]
Molecular Weight	152.19 g/mol	[2][3][4][5]
Boiling Point	299 °C	[2]
Density	1.100 g/cm ³	[2]
Appearance	Liquid	[1]
Purity	95%	[1][3]
CAS Number	6636-71-1	[2][3][4]

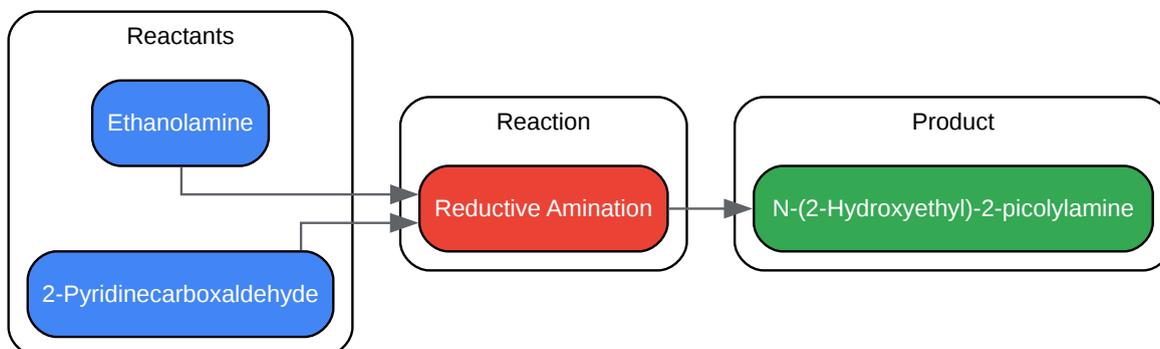
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of N-(2-Hydroxyethyl)-2-picolylamine is not readily available in the reviewed literature, a general synthetic approach can be inferred from the synthesis of related compounds. A plausible method involves the reductive amination of 2-pyridinecarboxaldehyde with ethanolamine.

A study on the flow synthesis of the related compound, 2-[methyl(pyridin-2-yl)amino]ethanol, provides a potential starting point for developing a synthetic protocol.[6] That process was carried out in both batch and continuous flow microreactors, with the continuous flow process showing improved yield and production rates at elevated temperatures.[6]

Illustrative Synthetic Workflow:

Below is a conceptual workflow for the synthesis of N-(2-Hydroxyethyl)-2-picolylamine based on common organic synthesis techniques.



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Caption: Conceptual workflow for the synthesis of N-(2-Hydroxyethyl)-2-picolylamine.

Spectroscopic Data

Detailed experimental spectral data (NMR, IR, Mass Spectrometry) for N-(2-Hydroxyethyl)-2-picolylamine are not widely published. However, predicted spectral data can be a valuable tool for characterization. Researchers synthesizing this compound would need to perform these analyses to confirm its structure and purity.

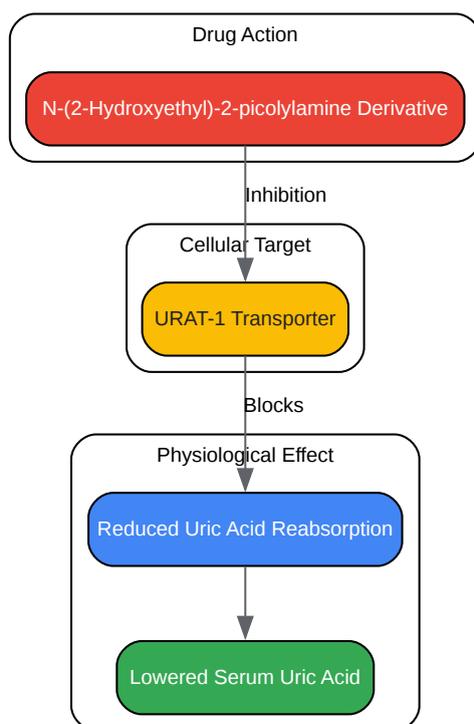
Biological Activity and Potential Applications

The biological activity of N-(2-Hydroxyethyl)-2-picolylamine is an emerging area of research. A recent study has explored the potential of related pyridine derivatives as urate transporter 1 (URAT-1) inhibitors, which could have therapeutic applications in hyperuricemic nephropathy.^[7] Specifically, a series of 2-[1-(pyridin-2-ylmethyl)-1H-pyrazole-3-carboxamido]benzoic acids were synthesized and evaluated, with some compounds showing promising cytoprotective efficacy and URAT-1 inhibition.^[7]

Given its structural similarities, N-(2-Hydroxyethyl)-2-picolylamine could serve as a scaffold or intermediate in the synthesis of novel therapeutic agents. Its ability to form coordination complexes with metal ions also suggests potential applications in catalysis and the development of new materials.

Potential Signaling Pathway Involvement (Hypothetical):

Based on the research into related compounds as URAT-1 inhibitors, a hypothetical signaling pathway diagram can be constructed to illustrate the potential mechanism of action in a therapeutic context.



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Caption: Hypothetical mechanism of action for a derivative as a URAT-1 inhibitor.

Safety and Handling

Specific safety data for N-(2-Hydroxyethyl)-2-picolyamine is limited. However, data for the related compound, 2-picolyamine, indicates that it is corrosive and requires careful handling in a well-ventilated area, using appropriate personal protective equipment, including gloves and eye protection.

Disclaimer: This document is intended for informational purposes for research and development professionals. All laboratory work should be conducted in accordance with institutional safety protocols and with a thorough understanding of the potential hazards of the materials involved.

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